

# trans-Hydroxy Glimepiride-d4 certificate of analysis

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## Compound of Interest

Compound Name: *trans-Hydroxy Glimepiride-d4*

Cat. No.: B12403397

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## Technical Guide: trans-Hydroxy Glimepiride-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-Hydroxy Glimepiride-d4**, a deuterated analog of the active metabolite of the anti-diabetic drug, glimepiride. This document is intended for use by researchers, scientists, and drug development professionals who utilize this compound as an internal standard in analytical and pharmacokinetic studies.

## Compound Data

**trans-Hydroxy Glimepiride-d4** is primarily used as an internal standard for the quantification of trans-Hydroxy Glimepiride in biological samples. Its deuterium labeling provides a distinct mass signature for mass spectrometry-based analysis, ensuring accurate and precise measurements.<sup>[1][2][3]</sup>

## Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **trans-Hydroxy Glimepiride-d4**, compiled from various suppliers.

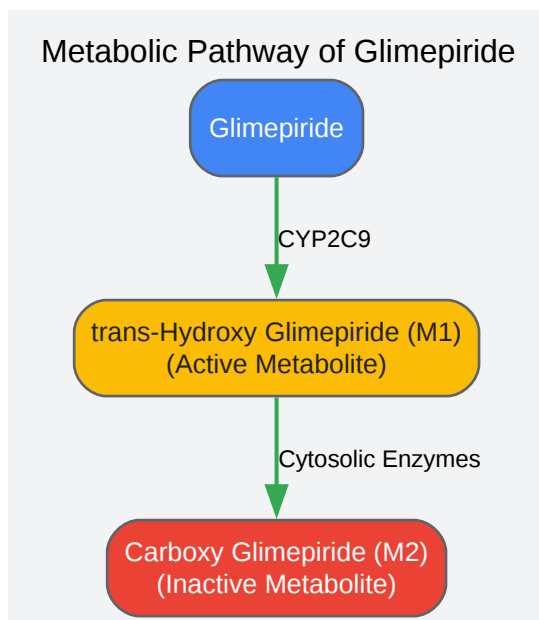
Property	Value	Source
IUPAC Name	Trans-3-ethyl-N-(4-(N-(((1r, 4r)-4-(hydroxymethyl)cyclohexyl)carbamoyl)sulfamoyl)phenethyl)-4-methyl-2-oxo-2, 5-dihydro-1H-pyrrole-1-carboxamide-D4	[1]
Molecular Formula	C <sub>24</sub> H <sub>30</sub> D <sub>4</sub> N <sub>4</sub> O <sub>6</sub> S	[1][3][4]
Molecular Weight	510.64 g/mol	[2][3][5]
CAS Number	2749985-37-1	[2][3]
Parent Drug	Glimepiride	[1]
Appearance	Solid	[6]
Purity	≥95%	[6]
Solubility	DMSO: very slightly soluble, Methanol: slightly soluble	[6]
Storage	-20°C	[6]

## Parent Drug Information

Glimepiride is a second-generation sulfonylurea oral hypoglycemic agent used in the treatment of type 2 diabetes mellitus.[7] It acts by stimulating the release of insulin from pancreatic β-cells.[7][8][9]

## Metabolic Pathway of Glimepiride

Glimepiride is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2C9, to form its major active metabolite, trans-hydroxy Glimepiride (M1).[6][7][8][10][11] This metabolite is then further metabolized by cytosolic enzymes to the inactive carboxyl derivative (M2).[7][8][10][11]



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Caption: Metabolic conversion of Glimepiride to its metabolites.

## Experimental Protocols

While a specific Certificate of Analysis with detailed experimental conditions was not available, this section outlines typical methodologies for the analysis of glimepiride and its metabolites, which would be applicable for the quality control of **trans-Hydroxy Glimepiride-d4**.

### High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation and quantification of glimepiride and its related substances.<sup>[12]</sup>

- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.
- Stationary Phase: A C18 reversed-phase column is commonly employed.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is used. The composition can be isocratic or a gradient.

- Detection: UV detection is typically performed at a wavelength where glimepiride and its metabolites exhibit significant absorbance.
- Internal Standard: **trans-Hydroxy Glimepiride-d4** would be added to samples to correct for variations in sample preparation and instrument response.

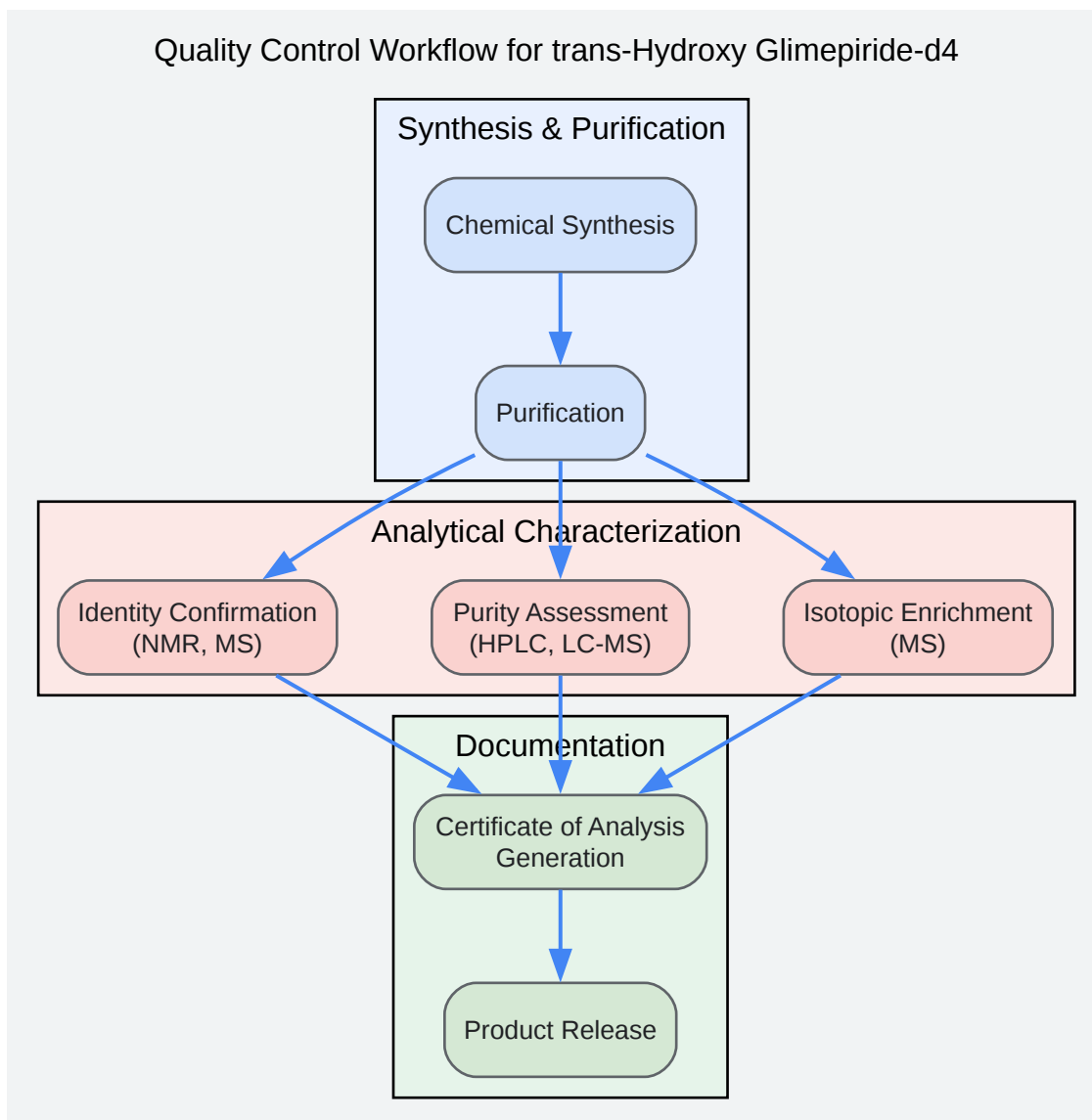
## Mass Spectrometry (MS)

MS, often coupled with liquid chromatography (LC-MS), is a powerful technique for the identification and quantification of compounds.

- Ionization: Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- Mass Analyzer: A triple quadrupole mass spectrometer is frequently used for quantitative analysis in multiple reaction monitoring (MRM) mode.
- MRM Transitions: Specific precursor-to-product ion transitions would be monitored for both the analyte (trans-Hydroxy Glimepiride) and the internal standard (**trans-Hydroxy Glimepiride-d4**) to ensure specificity and sensitivity.

## Analytical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control and certification of a reference standard like **trans-Hydroxy Glimepiride-d4**.



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- To cite this document: BenchChem. [trans-Hydroxy Glimepiride-d4 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12403397#trans-hydroxy-glimepiride-d4-certificate-of-analysis>]

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